

Application Notes and Protocols: SHIN2 as a Tool for Click Chemistry Applications

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Compound of Interest

Compound Name: SHIN2

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Introduction

Serine Hydroxymethyltransferase 2 (SHMT2) is a mitochondrial enzyme that plays a critical role in one-carbon metabolism by catalyzing the reversible conversion of serine and tetrahydrofolate to glycine and 5,10-methylenetetrahydrofolate.[1][2] This pathway is essential for the synthesis of nucleotides and amino acids, making SHMT2 a key player in cellular proliferation.[2] Elevated expression of SHMT2 has been observed in various cancers, positioning it as a promising target for therapeutic intervention.[3][4]

SHIN2 is a potent inhibitor of SHMT2.[5] Notably, the (-) enantiomer of **SHIN2** is available as a click chemistry reagent, featuring an alkyne group that can participate in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions.[5] This functionalization allows for the versatile application of **SHIN2** as a chemical probe to investigate the biology of SHMT2 and to identify its cellular targets and interaction partners. This document provides detailed application notes and protocols for the use of clickable **SHIN2** in research and drug development.

Data Presentation

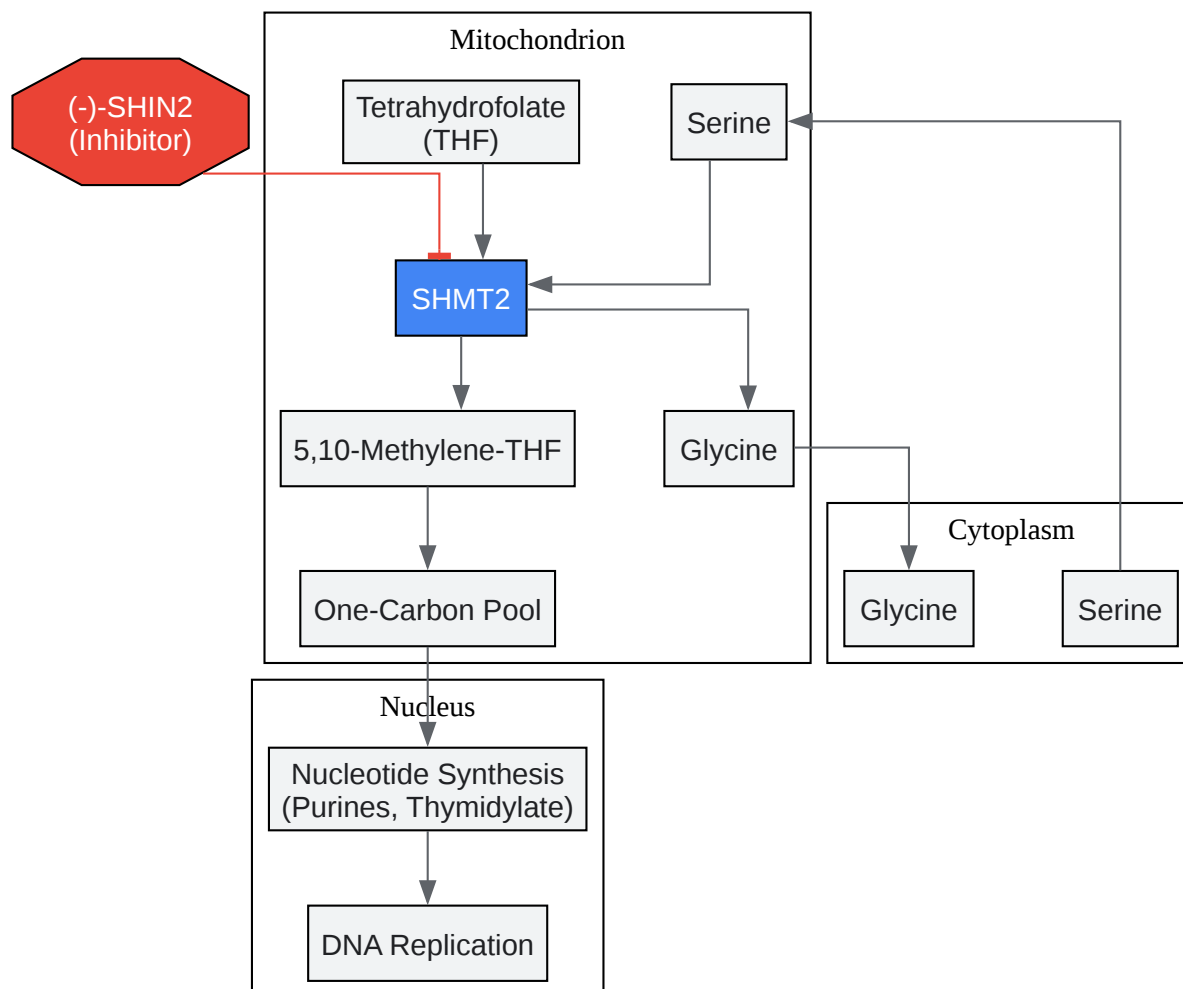
Table 1: Properties of SHMT2 Inhibitors

Compound	Target(s)	IC50	Application	Click Chemistry Handle
(+)-SHIN2	SHMT	Not specified	In vivo antileukemic studies	No
(-)-SHIN2	SHMT	Not specified	Click chemistry applications	Alkyne
(Rac)-SHIN2	SHMT	Not specified	Antibacterial studies	No
SHMT-IN-2	SHMT1/SHMT2	13 nM (SHMT1), 66 nM (SHMT2)	Cancer cell growth inhibition	No

Data sourced from MedchemExpress and other publications.[\[5\]](#)

Signaling Pathway

The following diagram illustrates the central role of SHMT2 in one-carbon metabolism, a critical pathway for nucleotide synthesis and cellular proliferation.



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Caption: SHMT2 metabolic pathway and point of inhibition by **SHIN2**.

Experimental Protocols

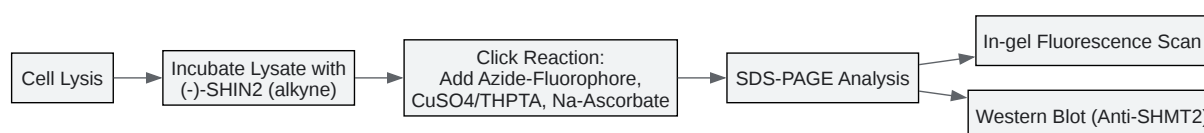
Protocol 1: Labeling of SHMT2 in Cell Lysates using Clickable **SHIN2**

This protocol describes the use of (-)-**SHIN2** as a probe for the in vitro labeling of SHMT2 in cell lysates via a copper-catalyzed click reaction.

Materials:

- Cells expressing SHMT2 (e.g., various cancer cell lines)
- Lysis buffer (e.g., RIPA buffer with protease inhibitors)
- (-)-**SHIN2** (alkyne-functionalized inhibitor)
- Azide-functionalized reporter tag (e.g., Azide-Fluor 488)
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA)
- Sodium ascorbate
- Phosphate-buffered saline (PBS)
- SDS-PAGE gels and western blotting reagents
- Anti-SHMT2 antibody

Workflow Diagram:



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Caption: Workflow for labeling SHMT2 in cell lysates with clickable **SHIN2**.

Procedure:

- Cell Lysate Preparation:
 - Harvest cells and wash with ice-cold PBS.
 - Lyse the cells in a suitable lysis buffer containing protease inhibitors.
 - Centrifuge the lysate to pellet cell debris and collect the supernatant.
 - Determine the protein concentration of the lysate using a standard assay (e.g., BCA).
- Labeling with (-)-**SHIN2**:
 - Dilute the cell lysate to a final concentration of 1-2 mg/mL in PBS.
 - Add (-)-**SHIN2** to the lysate to a final concentration of 1-10 μ M.
 - Incubate for 1 hour at room temperature with gentle rotation to allow for binding of the inhibitor to SHMT2.
- Click Chemistry Reaction:
 - Prepare the following stock solutions:
 - Azide-Fluorophore: 10 mM in DMSO
 - CuSO₄: 50 mM in water
 - THPTA: 250 mM in water
 - Sodium Ascorbate: 500 mM in water (prepare fresh)
 - In a separate tube, premix CuSO₄ and THPTA in a 1:5 molar ratio.
 - To the lysate containing (-)-**SHIN2**, add the following components in order, vortexing gently after each addition:
 - Azide-Fluorophore (to a final concentration of 100 μ M)
 - Premixed CuSO₄/THPTA (to a final concentration of 1 mM CuSO₄)

- Sodium Ascorbate (to a final concentration of 5 mM)
- Incubate the reaction for 1 hour at room temperature, protected from light.
- Analysis:
 - Add SDS-PAGE loading buffer to the reaction mixture and heat at 95°C for 5 minutes.
 - Separate the proteins by SDS-PAGE.
 - Visualize the labeled proteins using an in-gel fluorescence scanner.
 - Confirm the identity of the labeled band by performing a western blot using an anti-SHMT2 antibody.

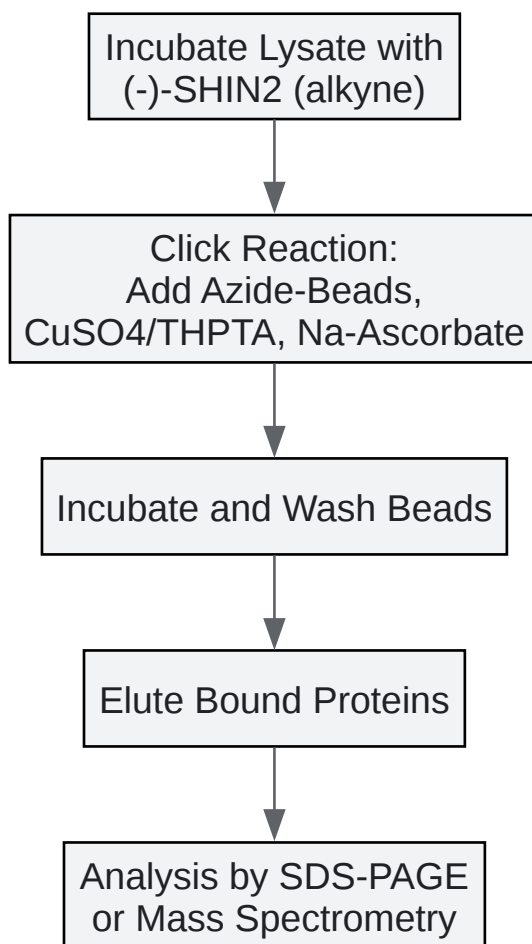
Protocol 2: Pull-down of SHMT2 and Interacting Proteins

This protocol outlines a method for the enrichment of SHMT2 and its potential binding partners from cell lysates using a clickable **SHIN2** probe and an azide-functionalized resin.

Materials:

- Cell lysate (prepared as in Protocol 1)
- (-)-**SHIN2** (alkyne-functionalized inhibitor)
- Azide-functionalized agarose or magnetic beads
- Click chemistry reagents (as in Protocol 1)
- Wash buffer (e.g., PBS with 0.1% Tween-20)
- Elution buffer (e.g., SDS-PAGE loading buffer)
- Mass spectrometry-compatible reagents

Workflow Diagram:



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Caption: Workflow for SHMT2 pull-down using clickable **SHIN2**.

Procedure:

- Labeling of SHMT2:
 - Incubate the cell lysate with (-)-**SHIN2** as described in Protocol 1, steps 2.1-2.3.
- Click Reaction with Beads:
 - Add azide-functionalized beads to the lysate.
 - Initiate the click reaction by adding the premixed CuSO₄/THPTA and sodium ascorbate as described in Protocol 1, step 3.3.

- Incubate the mixture for 1-2 hours at room temperature with end-over-end rotation.
- Washing:
 - Pellet the beads by centrifugation or using a magnetic stand.
 - Remove the supernatant and wash the beads extensively with wash buffer to remove non-specifically bound proteins. Repeat the wash step 3-5 times.
- Elution:
 - Elute the bound proteins from the beads by adding SDS-PAGE loading buffer and heating at 95°C for 10 minutes.
- Analysis:
 - Analyze the eluted proteins by SDS-PAGE and silver staining or Coomassie blue staining.
 - For identification of interacting partners, the eluted proteins can be subjected to in-gel digestion followed by mass spectrometry analysis.

Conclusion

The availability of a clickable version of the SHMT2 inhibitor, (-)-**SHIN2**, provides a powerful tool for the study of one-carbon metabolism and the role of SHMT2 in health and disease. The protocols outlined in this document provide a starting point for researchers to utilize this probe for in-vitro labeling, pull-down experiments, and potentially for in-cell imaging applications. These methods can aid in the validation of SHMT2 as a drug target and in the discovery of novel interacting proteins, thereby advancing the development of new therapeutic strategies.

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- To cite this document: BenchChem. [Application Notes and Protocols: SHIN2 as a Tool for Click Chemistry Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193483#shin2-as-a-tool-for-click-chemistry-applications]

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